

Technical Guide: 4-Aminooxane-4-carbonitrile (CAS 50289-12-8)

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Compound of Interest

Compound Name: 4-Aminooxane-4-carbonitrile

Cat. No.: B112695

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Aminooxane-4-carbonitrile, with the CAS number 50289-12-8, is a heterocyclic organic compound. Its structure, featuring a tetrahydropyran ring with both an amino and a nitrile group attached to the same carbon atom, makes it a valuable intermediate in synthetic organic chemistry. This technical guide provides a comprehensive overview of its properties, synthesis, and potential applications, with a focus on its role as a building block in the development of more complex molecules.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Aminooxane-4-carbonitrile** is presented in the table below. This data is essential for its handling, storage, and use in chemical reactions.

Property	Value
CAS Number	50289-12-8
Molecular Formula	C ₆ H ₁₀ N ₂ O
Molecular Weight	126.16 g/mol
Density	1.111 g/cm ³
Boiling Point	260.777 °C at 760 mmHg
Flash Point	111.515 °C
Refractive Index	1.494

Synthesis

The primary synthetic route to **4-Aminooxane-4-carbonitrile** is the Strecker synthesis. This well-established method for producing α -amino nitriles involves a one-pot, three-component reaction.

General Experimental Protocol: Strecker Synthesis of 4-Aminooxane-4-carbonitrile

Disclaimer: This is a generalized protocol and may require optimization. All work should be conducted in a well-ventilated fume hood by qualified personnel.

Materials:

- Tetrahydropyran-4-one
- Ammonia (or an ammonium salt such as ammonium chloride)
- A cyanide source (e.g., sodium cyanide or potassium cyanide)
- Solvent (e.g., water, ethanol, or a mixture)
- Acid for workup (e.g., hydrochloric acid)

Procedure:

- In a suitable reaction vessel, dissolve tetrahydropyran-4-one in the chosen solvent.
- Add the ammonia source to the solution.
- Cool the mixture in an ice bath and slowly add the cyanide source while maintaining the temperature.
- Allow the reaction to stir at room temperature or with gentle heating, monitoring the progress by a suitable analytical technique (e.g., TLC or GC-MS).
- Upon completion, carefully quench the reaction and perform an appropriate workup to isolate the crude **4-Aminooxane-4-carbonitrile**.
- The product may be purified by recrystallization or column chromatography.

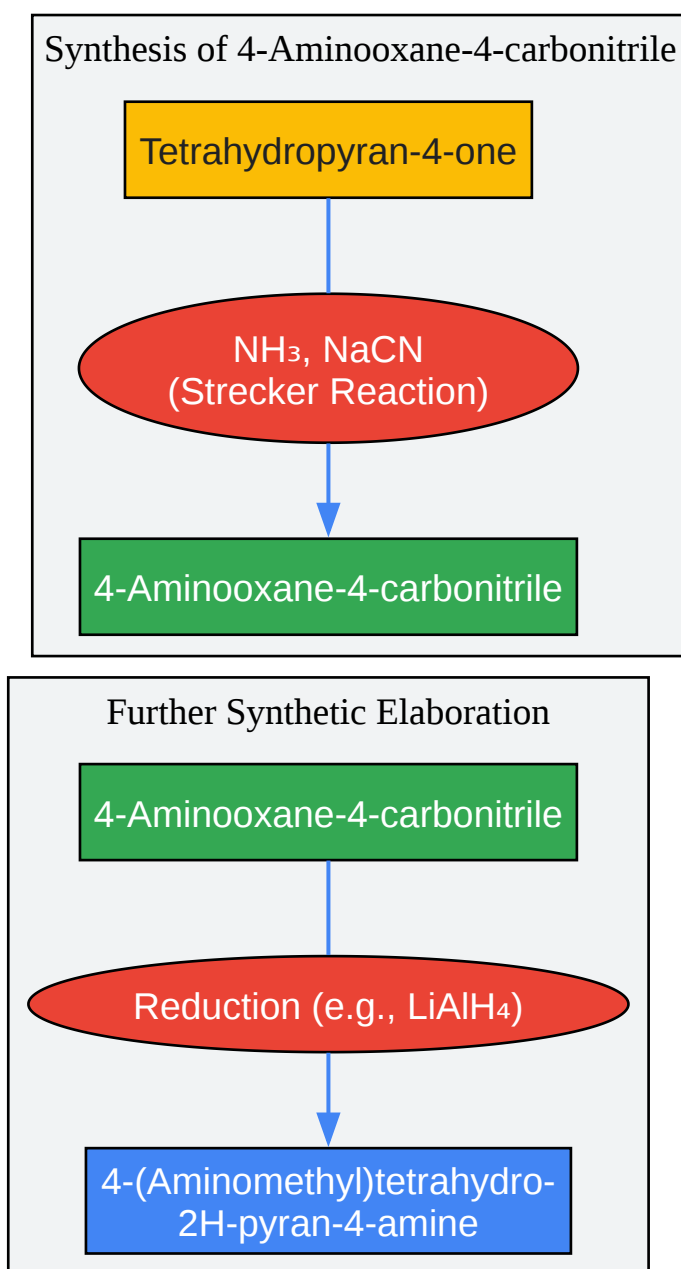
Detailed spectral data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **4-Aminooxane-4-carbonitrile** is not readily available in the public domain. Researchers synthesizing this compound would need to perform these analyses for full characterization.

Applications in Synthesis

4-Aminooxane-4-carbonitrile serves as a key intermediate in the synthesis of other functionalized tetrahydropyran derivatives. A notable application is its use as a precursor for the synthesis of 4-(aminomethyl)tetrahydro-2H-pyran-4-amine.

Experimental Workflow: Synthesis and Elaboration of 4-Aminooxane-4-carbonitrile

The following diagram illustrates the synthetic pathway from a readily available starting material to **4-Aminooxane-4-carbonitrile** and its subsequent conversion to a diamine derivative.



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Synthetic workflow for **4-Aminooxane-4-carbonitrile**.

Biological Activity and Signaling Pathways

As of the date of this guide, there is no publicly available research detailing the specific biological activity of **4-Aminooxane-4-carbonitrile** or its direct involvement in any signaling pathways. Its primary role appears to be that of a synthetic intermediate for the creation of

more complex molecules that may be investigated for their therapeutic potential. Researchers interested in the biological effects of novel tetrahydropyran-based compounds may consider using **4-Aminooxane-4-carbonitrile** as a starting point for the synthesis of a library of derivatives for screening.

Conclusion

4-Aminooxane-4-carbonitrile is a valuable and versatile synthetic intermediate. While information on its direct biological activity is currently lacking, its utility as a building block for more complex and potentially bioactive molecules is evident. The straightforward synthesis via the Strecker reaction makes it an accessible compound for research and development in medicinal chemistry and drug discovery. Further investigation into the properties and applications of its derivatives is a promising area for future research.

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